

1,2-Dichlorotetramethylsilane molecular weight and formula

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Compound of Interest

Compound Name: 1,2-Dichlorotetramethylsilane

Cat. No.: B129461

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An In-Depth Technical Guide to **1,2-Dichlorotetramethylsilane**

For Researchers, Scientists, and Drug Development Professionals

Introduction and Core Concepts

1,2-Dichlorotetramethylsilane, a versatile organosilicon compound, is a key building block in a variety of chemical syntheses. Its unique structure, featuring a silicon-silicon bond and two reactive chlorine atoms, makes it a valuable precursor in the production of advanced materials. This guide will delve into the fundamental characteristics and applications of this compound, providing insights for its effective utilization in a laboratory and industrial setting.

Molecular Structure and Key Features:

The foundational attributes of **1,2-Dichlorotetramethylsilane** are its molecular formula and weight.

- Molecular Formula: C₄H₁₂Cl₂Si₂^[1]^[2]
- Linear Formula: [ClSi(CH₃)₂]₂^[3]
- Molecular Weight: 187.21 g/mol ^[1]^[2]

The presence of the Si-Si bond and the reactive Si-Cl bonds are central to its chemistry, allowing for a range of transformations and polymerizations.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **1,2-Dichlorotetramethyldisilane** is essential for its handling and application.

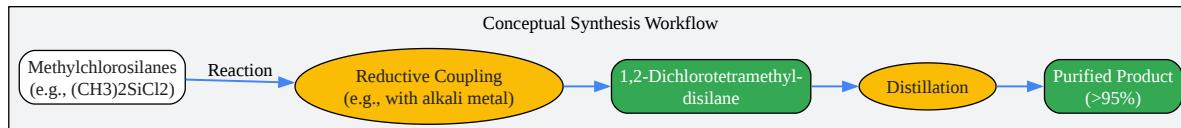
Property	Value	Source(s)
Appearance	Colorless clear liquid	[1]
Density	1.005 g/mL at 25 °C	[3]
Boiling Point	148-149 °C	[3]
Refractive Index	n _{20/D} 1.454	[3]
Flash Point	37 °C (98.6 °F) - closed cup	[3]

Synonyms: This compound is also known by several other names, including:

- 1,1,2,2-Tetramethyl-1,2-dichlorodisilane[1][3]
- 1,2-Dichloro-1,1,2,2-tetramethyldisilane[1][3]
- Dichlorotetramethyldisilane[1][3]

Synthesis and Manufacturing

While specific industrial synthesis routes for **1,2-Dichlorotetramethyldisilane** are often proprietary, the general approach involves the coupling of chlorosilanes. A conceptual workflow for its synthesis is outlined below. The direct synthesis of methylchlorosilanes, such as dimethyldichlorosilane, is a foundational process in the silicones industry, often referred to as the Müller-Rochow process.[4] This process provides the essential precursors for a wide range of organosilicon compounds.



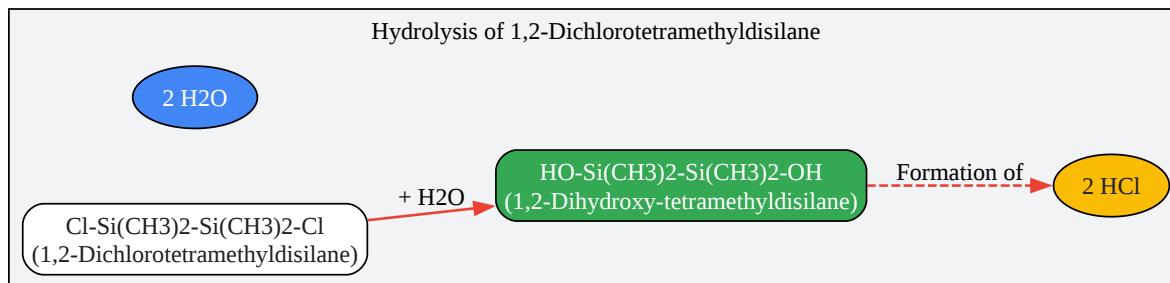
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Caption: Conceptual workflow for the synthesis of **1,2-Dichlorotetramethyldisilane**.

Chemical Reactivity and Mechanisms

The reactivity of **1,2-Dichlorotetramethyldisilane** is dominated by the two chlorosilyl groups. These groups are susceptible to nucleophilic substitution, making the molecule an excellent precursor for the synthesis of more complex organosilicon structures.

A key reaction is its hydrolysis to form 1,2-Dihydroxy-tetramethyldisilane.^[5] This reaction is a classic example of the conversion of a chlorosilane to a silanol.



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Caption: Reaction pathway for the hydrolysis of **1,2-Dichlorotetramethyldisilane**.

This reactivity allows for its use in the formation of five- and six-membered heterocycles when reacted with diamines.^[6] The dual chlorine functionality is particularly advantageous for cross-linking in polymer systems, which can significantly enhance the durability and performance of the final products.^[1]

Applications in Research and Development

1,2-Dichlorotetramethyldisilane is a versatile compound with a broad range of applications across various industries.

- **Synthesis of Silicones:** It serves as a precursor in the synthesis of various silicone materials. ^[1] These materials are crucial in the automotive and electronics industries due to their thermal stability and flexibility.^[1]
- **Surface Modification:** This compound is utilized to modify the surfaces of materials, enhancing properties such as hydrophobicity and adhesion.^[1] This is particularly beneficial in the formulation of coatings and adhesives.^[1]
- **Advanced Materials:** Researchers and industry professionals use **1,2-Dichlorotetramethyldisilane** in the development of advanced materials, including silicone-based elastomers and composites.^[1] Its incorporation can lead to improved thermal stability and chemical resistance.^[1]
- **Semiconductor Industry:** In the semiconductor industry, it is used for surface modification and as a precursor in the synthesis of silicon-based materials.^[1]

Experimental Protocol: Hydrolysis of **1,2-Dichlorotetramethyldisilane**

The following is a representative protocol for the hydrolysis of **1,2-Dichlorotetramethyldisilane** to 1,2-Dihydroxy-tetramethyldisilane.

Materials:

- **1,2-Dichlorotetramethyldisilane** (95% purity)
- Diethyl ether (anhydrous)

- Distilled water
- Sodium bicarbonate (saturated solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve **1,2-Dichlorotetramethylsilane** in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Slowly add a stoichiometric amount of distilled water to the stirred solution via the dropping funnel. A white precipitate of hydrochloric acid may form.
- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional hour.
- Transfer the reaction mixture to a separatory funnel and wash with a saturated solution of sodium bicarbonate to neutralize the hydrochloric acid.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the solution to remove the drying agent.

- Remove the solvent under reduced pressure using a rotary evaporator to yield 1,2-Dihydroxy-tetramethyldisilane.

Safety and Handling

1,2-Dichlorotetramethyldisilane is a hazardous chemical and must be handled with appropriate safety precautions.

Hazard Classifications:

- Flammable Liquid, Category 3[3]
- Skin Corrosion, Category 1B[3]

Hazard Statements:

- H226: Flammable liquid and vapor.[3][7]
- H314: Causes severe skin burns and eye damage.[3][7]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[3]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Always handle this chemical in a well-ventilated fume hood, and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

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